

Application Notes and Protocols: Preparation of NK3R-IN-1 Stock Solution

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Compound of Interest

Compound Name: NK3R-IN-1

Cat. No.: B12394193

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Introduction

NK3R-IN-1 is a potent and orally active antagonist of the Neurokinin-3 receptor (NK3R). The neurokinin B (NKB)/NK3R signaling pathway is a critical component in the regulation of gonadotropin-releasing hormone (GnRH) secretion and has been implicated in the pathophysiology of various conditions, including menopausal vasomotor symptoms (hot flashes) and polycystic ovary syndrome (PCOS).^{[1][2][3][4]} As a selective inhibitor, **NK3R-IN-1** serves as a valuable tool for investigating the physiological roles of the NK3R and for the preclinical development of novel therapeutics.

This document provides a detailed protocol for the preparation of **NK3R-IN-1** stock solutions for use in in vitro and in vivo experimental settings. Adherence to these guidelines will help ensure the accurate and reproducible application of this compound in research.

Quantitative Data Summary

For consistent experimental outcomes, it is crucial to start with an accurately prepared stock solution. The following table summarizes the key quantitative information for **NK3R-IN-1**.

Parameter	Value	Reference
Molecular Weight	357.41 g/mol	[5]
CAS Number	2854331-14-7	[5]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	Inferred from common practice for similar compounds[6]
Typical Stock Concentration	10 mM	Based on common laboratory practice
Storage of Stock Solution	-20°C or -80°C	Inferred from common laboratory practice

Experimental Protocols

Materials

- **NK3R-IN-1** powder
- Dimethyl sulfoxide (DMSO), anhydrous, ACS grade or higher
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

Protocol for Preparing a 10 mM NK3R-IN-1 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **NK3R-IN-1** in DMSO. This concentration is a common starting point for subsequent dilutions into physiological buffers or cell culture media for various experimental applications.

- **Equilibrate Reagents:** Allow the vial of **NK3R-IN-1** powder and the anhydrous DMSO to come to room temperature before opening to prevent condensation of moisture.
- **Weigh the Compound:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **NK3R-IN-1** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.57 mg of **NK3R-IN-1**.
 - **Calculation:**
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.0001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.0001 \text{ mol} \times 357.41 \text{ g/mol} = 0.00357 \text{ g} = 3.57 \text{ mg}$
- **Add Solvent:** Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **NK3R-IN-1** powder. For the example above, add 1 mL of DMSO.
- **Dissolve the Compound:** Tightly cap the tube and vortex the solution until the **NK3R-IN-1** is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquot and Store:** To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C for long-term storage.

Note on Further Dilutions:

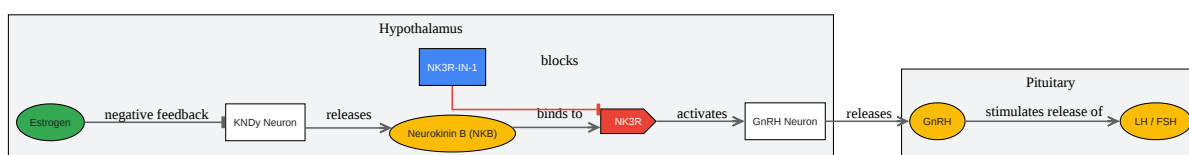
For cell-based assays, the DMSO stock solution should be serially diluted in the appropriate cell culture medium to the final desired concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells (typically $\leq 0.1\%$).

For in vivo studies, the DMSO stock solution may be further diluted in a vehicle suitable for administration to animals, such as saline or a solution containing PEG300 and Tween-80. The final formulation will depend on the specific experimental requirements and administration route.

Visualizations

NK3R Signaling Pathway

The following diagram illustrates the role of the NK3R signaling pathway in the hypothalamic regulation of GnRH secretion. Estrogen withdrawal leads to hyperactivity of KNDy (kisspeptin/neurokinin B/dynorphin) neurons, resulting in increased NKB release. NKB binds to NK3R on GnRH neurons, modulating GnRH pulsatility and subsequently affecting LH and FSH release from the pituitary. NK3R antagonists, like **NK3R-IN-1**, block this interaction.

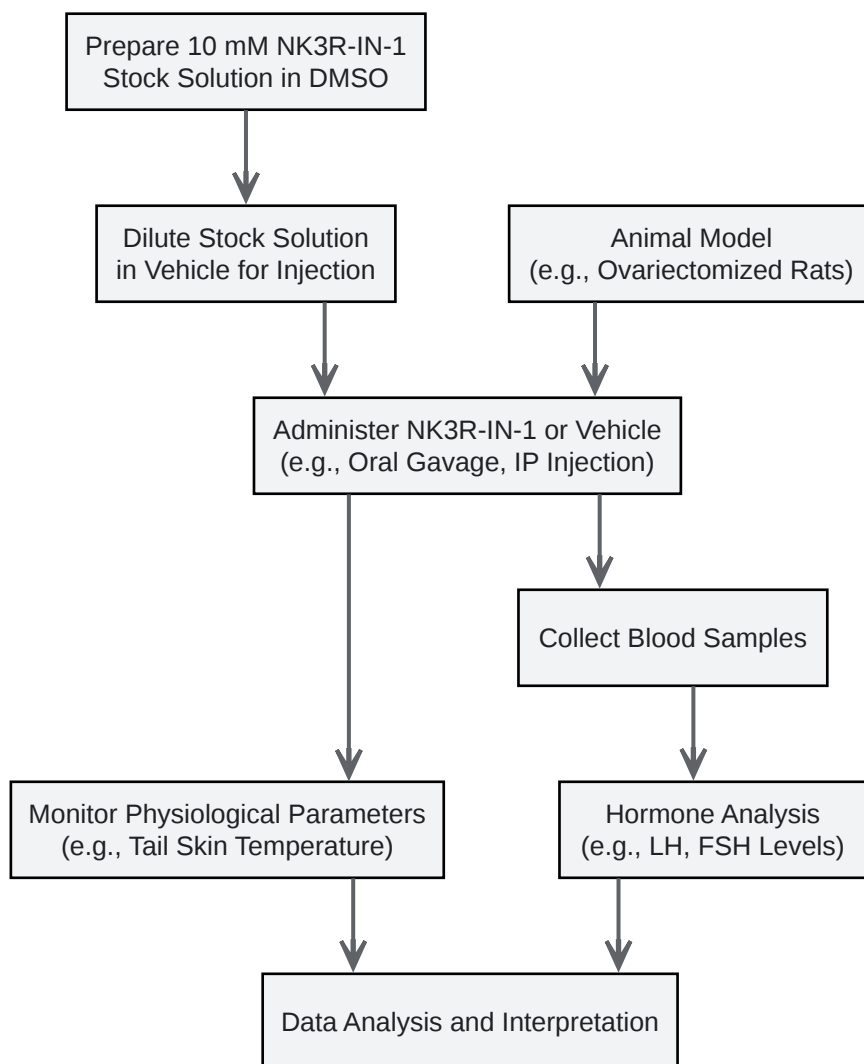


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Caption: NK3R signaling in the hypothalamus.

Experimental Workflow for In Vivo Study

This diagram outlines a typical experimental workflow for evaluating the efficacy of **NK3R-IN-1** in an in vivo model, such as an ovariectomized (OVX) rodent model used to study menopausal hot flashes.



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Caption: In vivo experimental workflow.

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